

Application Notes and Protocols for BRD4354

Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: BRD 4354
CAS No.: 315698-07-8
Cat. No.: B15586928

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Abstract

BRD4354 is a chemical probe that acts as a moderately potent and selective inhibitor of histone deacetylase 5 (HDAC5) and HDAC9.^{[1][2][3]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results in cell culture applications. This document provides detailed protocols for the preparation, storage, and handling of BRD4354 stock solutions, along with relevant technical data and a summary of its mechanism of action.

Introduction to BRD4354

BRD4354 is a valuable tool for studying the biological roles of class IIa HDACs. It exhibits greater than 20-fold selectivity for HDAC5/9 over class I HDACs (HDAC1/2/3). The compound has a molecular weight of 382.89 g/mol and the chemical formula $C_{21}H_{23}ClN_4O$. Its inhibitory activity is characterized by IC_{50} values of 0.85 μM for HDAC5 and 1.88 μM for HDAC9.^{[1][2][3]} BRD4354 also shows weaker inhibition of HDAC4, HDAC6, HDAC7, and HDAC8, with IC_{50} values ranging from 3.88 to 13.8 μM .^{[1][2]}

Technical Data and Properties

A summary of the key physicochemical properties of BRD4354 is presented in the table below. This information is essential for accurate stock solution preparation and handling.

Property	Value	Reference
Molecular Weight	382.89 g/mol	[3]
Molecular Formula	C ₂₁ H ₂₃ ClN ₄ O	
CAS Number	315698-07-8	[3]
Purity	≥98%	
Appearance	White to off-white solid powder	[2]
Solubility in DMSO	Up to 20 mM (or 12.5 mg/mL)	[1]
Solubility in Ethanol	Up to 50 mM	

Preparation of BRD4354 Stock Solutions

3.1. Materials Required:

- BRD4354 solid powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Ethanol, absolute, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

3.2. Protocol for Preparing a 10 mM DMSO Stock Solution:

This protocol provides instructions for preparing a 10 mM stock solution in DMSO, a common solvent for cell culture experiments.

- Calculate the required mass of BRD4354:
 - To prepare 1 mL of a 10 mM stock solution, you will need 3.829 mg of BRD4354.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 382.89 \text{ g/mol} \times 1000 = 3.829 \text{ mg}$
- Weigh the BRD4354:
 - Carefully weigh out the calculated amount of BRD4354 powder in a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add the appropriate volume of sterile DMSO to the tube containing the BRD4354 powder. For a 10 mM solution, if you weighed 3.829 mg, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if precipitation is observed.[\[1\]](#)[\[4\]](#)
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)
 - Store the aliquots at -20°C or -80°C.

3.3. Molarity Calculation Table for Stock Solutions:

The following table provides the required mass of BRD4354 to prepare stock solutions of different molarities.

Desired Concentration	Mass for 1 mL of Stock Solution	Mass for 5 mL of Stock Solution
1 mM	0.383 mg	1.914 mg
5 mM	1.914 mg	9.572 mg
10 mM	3.829 mg	19.145 mg
20 mM	7.658 mg	38.290 mg

Storage and Stability

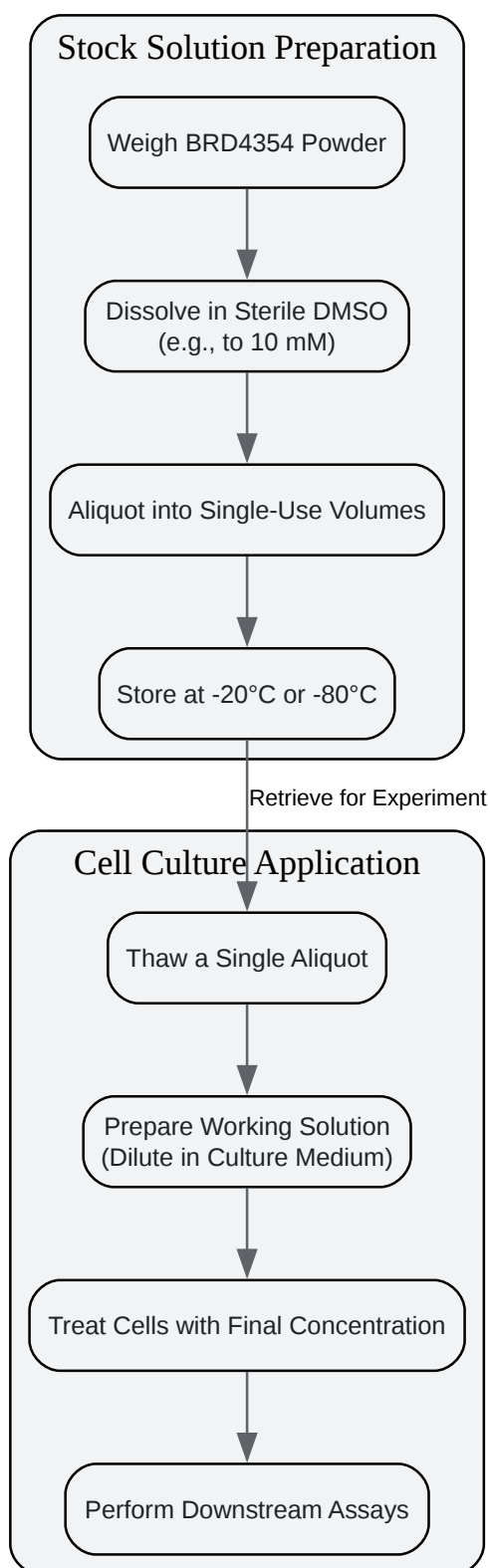
Proper storage is crucial to maintain the activity of BRD4354.

Storage Condition	Powder Form	In Solvent	Reference
-20°C	3 years	1 year	[1] [2] [3]
-80°C	2 years	[1] [4]	
4°C	2 years	[2]	

Note: It is recommended to use freshly opened, anhydrous DMSO as it is hygroscopic, and the presence of water can affect the solubility of the product.[\[1\]](#)[\[4\]](#)

Experimental Workflow for Cell Culture

The following diagram illustrates the general workflow for using BRD4354 in cell culture experiments, from stock solution preparation to treating cells.



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Workflow for BRD4354 in Cell Culture.

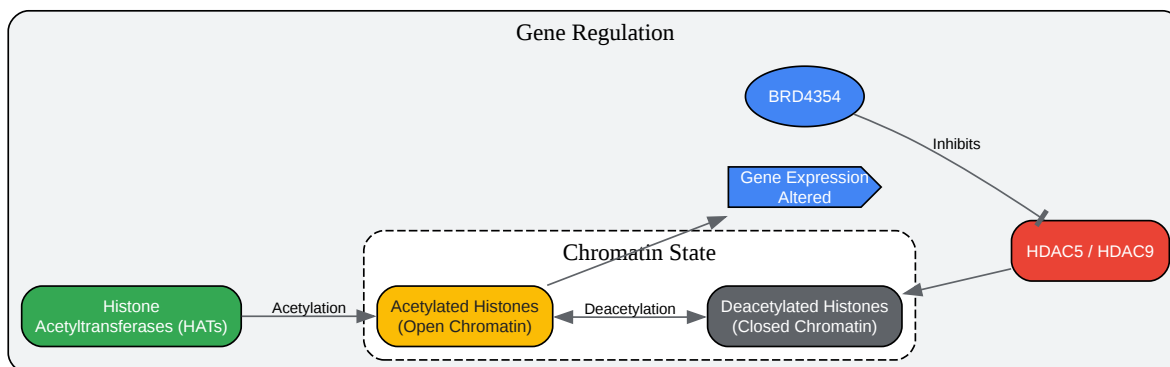
Protocol for Preparing Working Solutions in Cell Culture Media:

- Thaw a stock solution aliquot: Remove one aliquot of the BRD4354 DMSO stock solution from the freezer and allow it to thaw at room temperature.
- Prepare an intermediate dilution (optional but recommended): To avoid pipetting very small volumes, it is good practice to first prepare an intermediate dilution of the stock solution in cell culture medium.
- Prepare the final working concentration: Further dilute the stock or intermediate solution directly into the cell culture medium to achieve the desired final concentration for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control (medium with the same final concentration of DMSO) is included in your experiments.
- Treat cells: Add the prepared working solution to your cells and incubate for the desired duration.

Mechanism of Action: HDAC Inhibition

BRD4354 functions by inhibiting the activity of HDAC5 and HDAC9. Histone deacetylases (HDACs) are enzymes that remove acetyl groups from lysine residues on histones and other proteins. This deacetylation generally leads to a more condensed chromatin structure, repressing gene transcription. By inhibiting HDACs, BRD4354 promotes histone acetylation, leading to a more open chromatin state and altered gene expression. This can, in turn, affect various cellular processes.

The simplified signaling pathway below illustrates the role of HDACs in gene regulation and the effect of BRD4354.



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Mechanism of BRD4354 Action.

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